

# 2-Hydroxy-4-propionamidobenzoic Acid: Comprehensive Disposal & Handling Guide[1][2]

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## Compound of Interest

**Compound Name:** 2-Hydroxy-4-propionamidobenzoic acid

**Cat. No.:** B4758504

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## Executive Summary & Chemical Identification

**2-Hydroxy-4-propionamidobenzoic acid** (CAS: 19314-12-6) is a substituted salicylic acid derivative often utilized as a pharmaceutical intermediate or research metabolite.[3][4][5][6] Its chemical structure combines a carboxylic acid, a phenolic hydroxyl, and a propionamido moiety, creating specific stability and reactivity profiles that dictate its disposal pathway.[1][2]

Unlike common solvents, this compound is a solid organic acid.[1][2][7] Its disposal must prevent environmental leaching and dangerous reactions with incompatible waste streams (e.g., strong oxidizers or bases).[1][2] This guide provides a self-validating protocol for the safe segregation, packaging, and destruction of this substance, ensuring compliance with RCRA (Resource Conservation and Recovery Act) standards and Good Laboratory Practices (GLP).

## Chemical Profile Table

Parameter	Detail
Chemical Name	2-Hydroxy-4-propionamidobenzoic acid
CAS Number	19314-12-6
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>4</sub>
Molecular Weight	209.20 g/mol
Physical State	Solid (Crystalline powder)
Acidity	Weak Organic Acid (Phenolic & Carboxylic protons)
Primary Hazard	Irritant (Skin, Eye, Respiratory)

## Hazard Characterization & Safety Logic

Why this protocol exists: While not classified as a P-listed (acutely toxic) or U-listed (toxic) waste under US EPA regulations, **2-Hydroxy-4-propionamidobenzoic acid** is a bioactive organic compound.[1][2] Improper disposal in municipal trash or sewer systems poses two risks:

- **Environmental Persistence:** As a benzene derivative, it resists rapid biodegradation, potentially accumulating in aquatic ecosystems.[1][2]
- **Chemical Reactivity:** Inadvertent mixing with strong oxidizers (e.g., Nitric Acid) in a general waste stream can trigger exothermic decomposition.[1][2]

**Self-Validating Safety Rule:** Treat this substance as "Non-Regulated Hazardous Chemical Waste" destined for high-temperature incineration. This ensures complete thermal destruction of the aromatic ring system.[2]

## Personal Protective Equipment (PPE) Matrix

Protection Level	Requirement	Rationale
Respiratory	N95 Mask or Fume Hood	Prevents inhalation of fine particulates during weighing/transfer.
Dermal	Nitrile Gloves (Min 0.11mm)	Provides barrier against organic acid irritation.[2]
Ocular	Chemical Splash Goggles	Protects against acidic dust entry into eyes.[2]
Body	Lab Coat (Buttoned)	Prevents contamination of personal clothing.[2][8]

## Pre-Disposal Segregation & Packaging

The "Golden Rule" of Chemical Waste: Never mix incompatible classes.

### Step 1: Segregation

Isolate **2-Hydroxy-4-propionamidobenzoic acid** from:

- Strong Bases: (e.g., Sodium Hydroxide) – Causes neutralization heat and salt formation.[1][2]
- Oxidizers: (e.g., Permanganates, Nitrates) – Risk of fire/explosion.[1][2]
- Sharps/Biohazards: Keep chemical waste distinct from biological waste streams.

Correct Stream: Solid Organic Waste or Solid Organic Acid Waste.

### Step 2: Packaging

- Primary Container: Use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.
  - Why? HDPE is resistant to weak organic acids and prevents breakage.[2]
- Headspace: Leave at least 10% headspace to prevent pressure buildup if thermal expansion occurs during transport.[2]

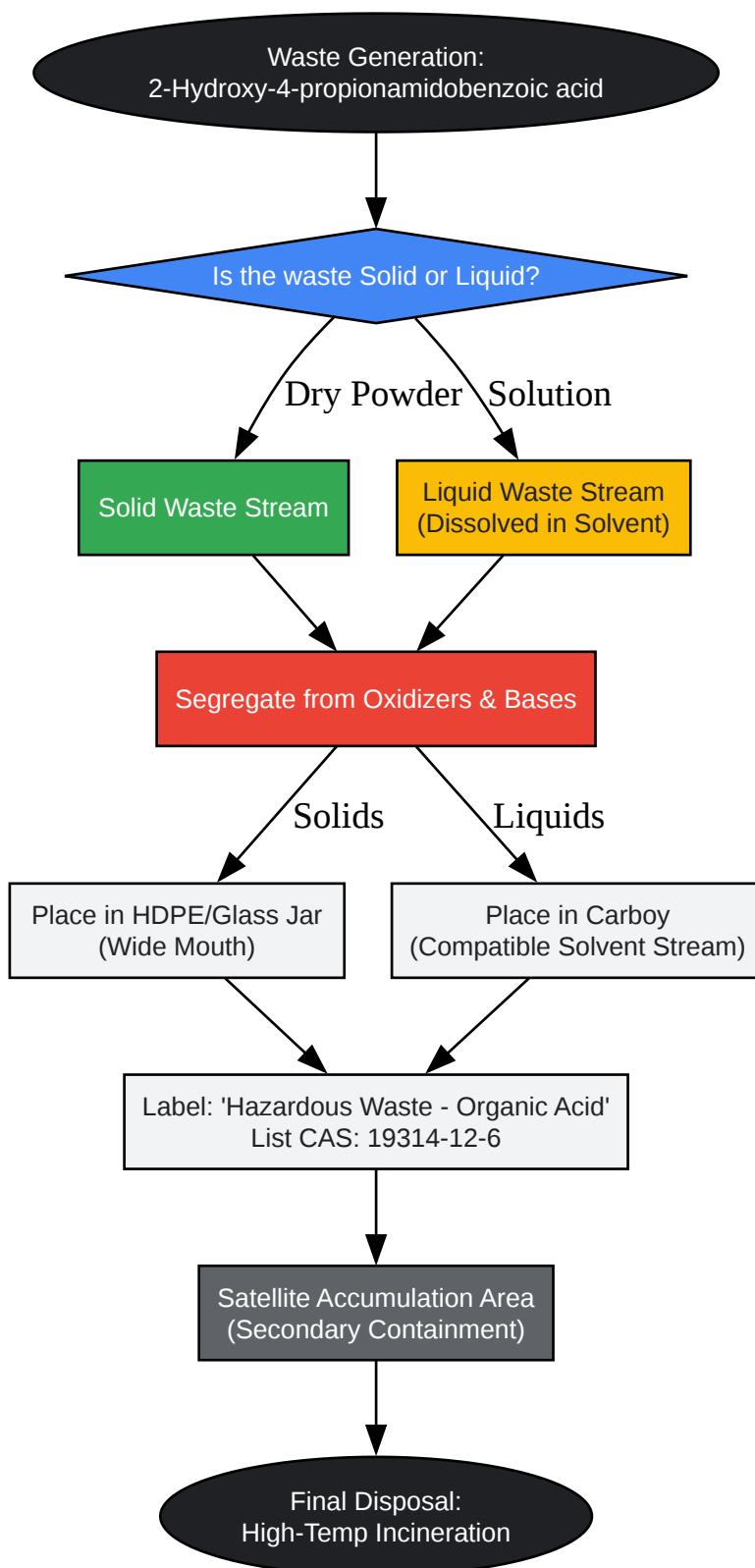
## Step 3: Labeling

Every container must carry a hazardous waste tag before the first gram of waste is added.[2]

- Required Text: "Hazardous Waste - Solid Organic Acid"
- Constituents: Explicitly list "**2-Hydroxy-4-propionamidobenzoic acid** (CAS 19314-12-6)"[1]  
[2][3][4][5][6]
- Hazard Checkbox: Mark "Irritant" and "Toxic".[2]

## Disposal Workflow & Decision Logic

The following diagram illustrates the critical decision points for disposing of this specific compound.



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Figure 1: Decision logic for the safe disposal of **2-Hydroxy-4-propionamidobenzoic acid**, distinguishing between solid and liquid waste streams.

## Spill Management Protocol

In the event of a spill, immediate containment prevents laboratory contamination.[1][2]

- Isolate: Evacuate the immediate area and post "Do Not Enter" signage.[2]
- PPE Up: Don nitrile gloves, goggles, and N95 mask.[1][2]
- Contain (Solid):
  - Do not dry sweep vigorously (creates dust).[2]
  - Cover the spill with a damp paper towel or use a HEPA-filtered vacuum dedicated for chemical cleanup.
  - Scoop material into a waste container.[2][8]
- Contain (Liquid/Solution):
  - Surround with absorbent pillows or vermiculite.[2]
  - Neutralize trace acids with Sodium Bicarbonate (baking soda) only if the spill is minor and you are trained.[2]
- Decontaminate: Wash the surface with soap and water; dispose of all cleanup materials as hazardous chemical waste.[2]

## Regulatory Compliance (RCRA)

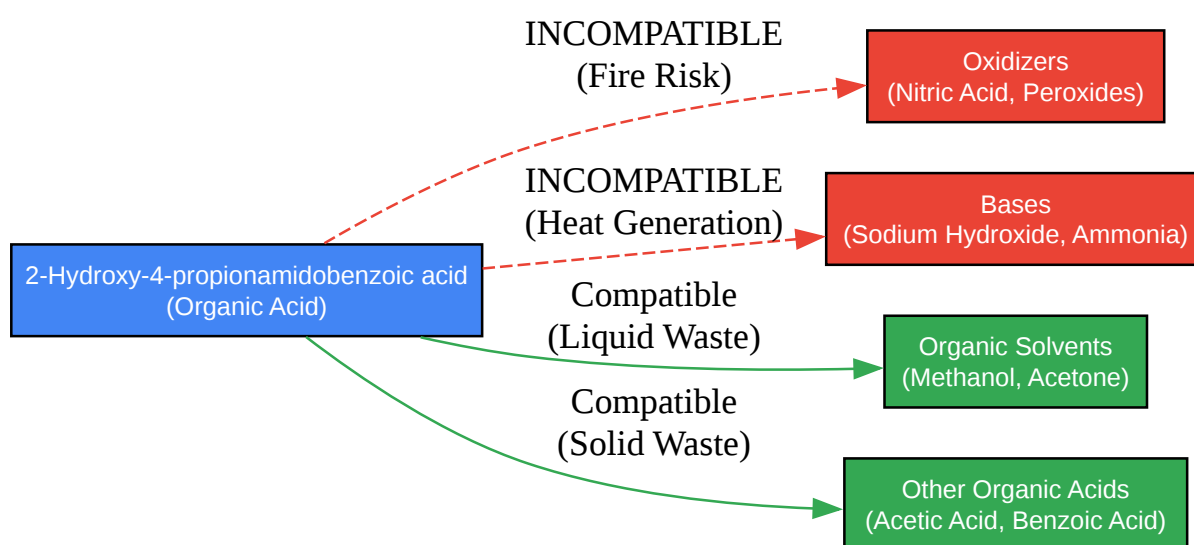
Under the US EPA Resource Conservation and Recovery Act (RCRA):

- Status: **2-Hydroxy-4-propionamidobenzoic acid** is not a P-listed or U-listed waste.
- Waste Code: It does not automatically carry a "D" code unless it exhibits a characteristic (e.g., ignitability if mixed with solvents).

- Best Practice: Assign it to a "Non-Regulated Chemical Waste" profile intended for Incineration.[2]
  - Note: Many institutions assign a generic code (e.g., "Lab Pack" codes) for organic solids to ensure they are not landfilled.[1][2]

## Segregation Logic Diagram

To prevent dangerous reactions, follow this compatibility logic:



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Figure 2: Chemical compatibility chart highlighting safe and unsafe storage partners.[1][2]

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